

Aurantiol: A Comprehensive Technical Guide on Thermal Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aurantiol, a Schiff base formed from the condensation of hydroxycitronellal and methyl anthranilate, is a widely utilized fragrance ingredient known for its sweet, floral, orange-blossom aroma.[1] Beyond its olfactory characteristics, a thorough understanding of its thermal properties is crucial for ensuring safety, stability, and efficacy in various applications, including consumer products and potentially in specialized pharmaceutical formulations. This technical guide provides an in-depth overview of the thermal characteristics of **Aurantiol**, compiling available data, outlining experimental methodologies, and presenting logical workflows for its analysis.

Core Thermal Properties

The thermal behavior of **Aurantiol** has been documented across various sources, revealing a range of values for key parameters such as melting point, boiling point, and flash point. These variations can likely be attributed to differences in experimental conditions, such as the pressure at which boiling point was determined, and the specific methodology used for flash point testing (e.g., open-cup vs. closed-cup).

Data Summary

The following table summarizes the quantitative thermal data gathered for **Aurantiol**:



Thermal Property	Value	Source(s)
Melting Point	~8 °C	[2]
-10 to -5 °C	[3]	
Boiling Point	162 °C	[4][5]
241 °C	[6]	
260 °C	[2][3]	_
445.7 °C at 760 mmHg	[7]	
Flash Point	>93 °C	[7][8]
>93.3 °C (Closed Cup)	[9]	_
140 °C	[2][4]	_
153 °C	[3][10]	
Auto-ignition Temperature	435 °C (DIN 51 794)	[10]
Vapor Pressure	0.004 hPa at 20 °C	[2][3]

Thermal Stability and Decomposition

Information regarding the specific thermal decomposition profile of **Aurantiol** from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) is not readily available in the public domain. However, safety data sheets indicate that **Aurantiol** is stable under normal conditions.[3][10] It is noted to be unstable in acidic and alkaline products, with the exception of fabric conditioners and soaps, respectively.[4]

Upon combustion, **Aurantiol** may produce hazardous decomposition products including carbon monoxide and other unidentified organic compounds.[3][10] It is advised to avoid excessive heat, flames, and other ignition sources when handling the substance.[3][10]

Experimental Protocols

While specific experimental protocols for the determination of **Aurantiol**'s thermal properties are not detailed in the available literature, standard methodologies for similar chemical



compounds can be applied. The following sections outline generalized protocols for key thermal analyses.

Melting Point Determination (Capillary Method)

- Sample Preparation: A small amount of solid **Aurantiol** is introduced into a capillary tube, which is then sealed at one end.
- Apparatus: A calibrated melting point apparatus equipped with a heating block and a thermometer or an automated detection system is used.
- Procedure:
 - The capillary tube containing the sample is placed in the heating block.
 - The temperature is raised at a controlled rate.
 - The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Boiling Point Determination (Thiele Tube Method)

- Sample Preparation: A small volume of liquid Aurantiol is placed in a small test tube. A
 capillary tube, sealed at one end, is inverted and placed inside the test tube.
- Apparatus: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Procedure:
 - The Thiele tube is gently heated, causing the temperature of the oil and the sample to rise.
 - As the boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - Heating is discontinued, and the apparatus is allowed to cool slowly.



 The boiling point is recorded as the temperature at which the liquid is drawn back into the capillary tube.

Flash Point Determination (Pensky-Martens Closed-Cup Method)

Apparatus: A Pensky-Martens closed-cup flash point tester is utilized. This apparatus
consists of a test cup with a lid that can be opened and closed, a stirring mechanism, and a
means of introducing an ignition source.

Procedure:

- The sample cup is filled with Aurantiol to a specified level.
- The lid is closed, and the sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Thermogravimetric Analysis (TGA)

 Apparatus: A thermogravimetric analyzer, which includes a high-precision balance and a furnace capable of controlled heating.

Procedure:

- A small, accurately weighed sample of **Aurantiol** (typically 5-10 mg) is placed in a sample pan (e.g., alumina or platinum).
- The furnace is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored and recorded as a function of temperature.



 The resulting TGA curve provides information on the thermal stability and decomposition temperatures of the sample.

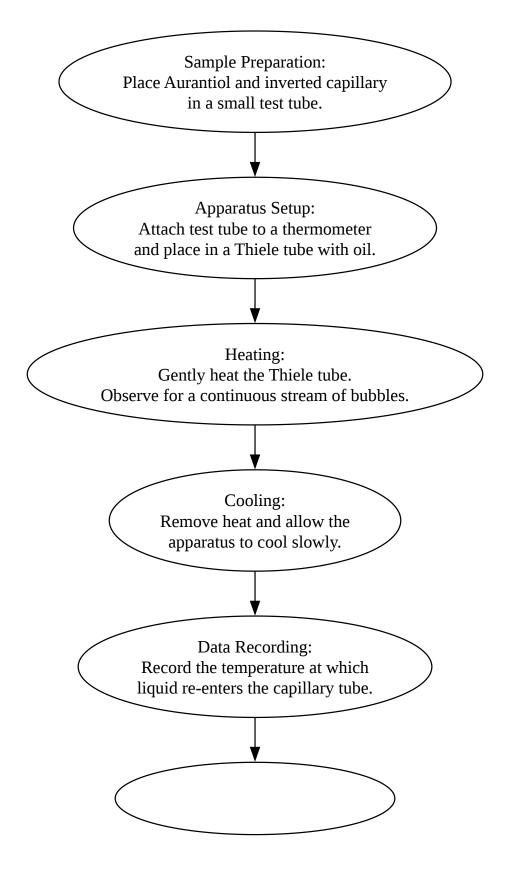
Differential Scanning Calorimetry (DSC)

- Apparatus: A differential scanning calorimeter, which measures the difference in heat flow between a sample and a reference as a function of temperature.
- Procedure:
 - A small, accurately weighed sample of **Aurantiol** is hermetically sealed in a sample pan (e.g., aluminum). An empty sealed pan is used as a reference.
 - Both the sample and reference pans are heated or cooled at a controlled rate.
 - The DSC instrument records the heat flow to or from the sample relative to the reference.
 - The resulting DSC thermogram can be used to determine melting points, glass transitions, and other thermal events.

Visualizations

Experimental Workflow: Boiling Point Determination by Thiele Tube Method```dot





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Caption: Factors Influencing Thermal Measurements.



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